

Introduction: The Significance of Isotopic Labeling in Chalcone Scaffolds

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Compound of Interest

Compound Name: 4-(Phenyl-d5)-3-buten-2-one

CAS No.: 56187-93-0

Cat. No.: B1140591

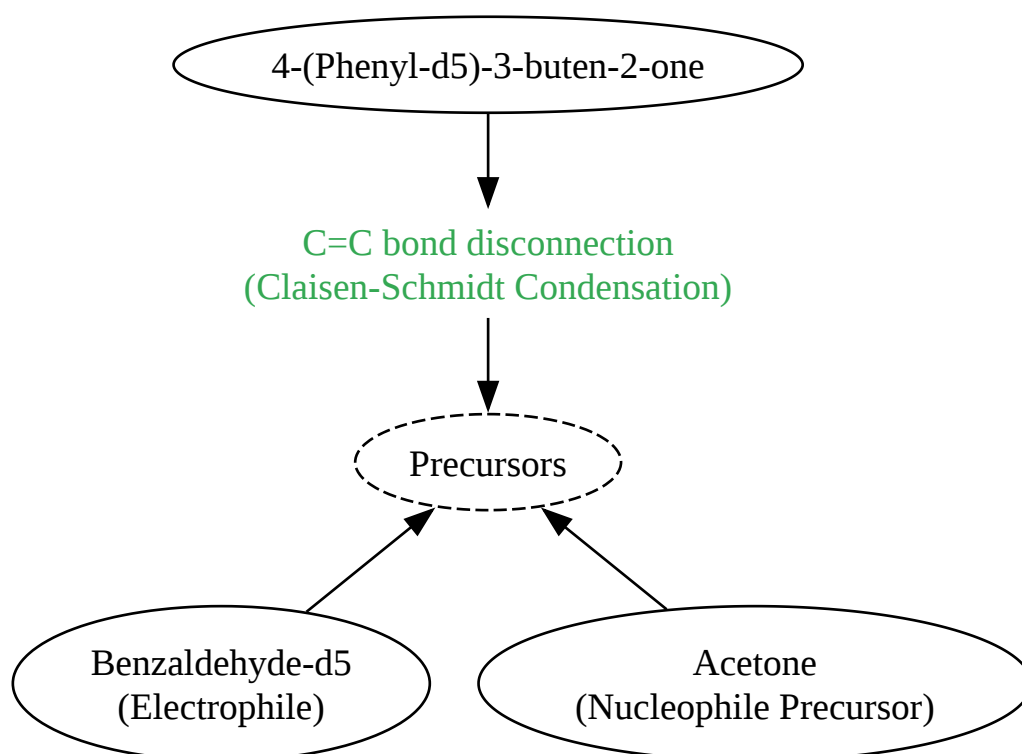
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4-(Phenyl-d5)-3-buten-2-one, a deuterated analog of benzalacetone, represents a class of isotopically labeled compounds of significant interest to the scientific community. As a derivative of chalcone, it belongs to a scaffold known for a wide array of pharmacological activities, including anti-inflammatory, anticancer, and antidiabetic properties.^[1] The strategic replacement of hydrogen with its stable, non-radioactive isotope, deuterium, offers a powerful tool for researchers. This substitution can profoundly influence a molecule's metabolic fate due to the kinetic isotope effect, where the stronger carbon-deuterium (C-D) bond is cleaved more slowly than a carbon-hydrogen (C-H) bond by metabolic enzymes like aldehyde oxidase (AO). Consequently, deuterated compounds such as **4-(Phenyl-d5)-3-buten-2-one** are invaluable as internal standards for mass spectrometry, as probes for elucidating reaction mechanisms, and in the development of pharmaceuticals with improved pharmacokinetic profiles.^[2]

This guide provides a comprehensive overview of a robust and widely adopted method for synthesizing **4-(Phenyl-d5)-3-buten-2-one**: the Claisen-Schmidt condensation. We will delve into the mechanistic underpinnings of this reaction, provide a detailed, field-proven protocol, and discuss the critical parameters that ensure a high-yield, high-purity synthesis.

Retrosynthetic Analysis and Strategy

The synthesis of **4-(Phenyl-d₅)-3-buten-2-one** is most efficiently approached through a base-catalyzed crossed aldol condensation, specifically the Claisen-Schmidt reaction. This reaction joins two different carbonyl compounds: one that can form an enolate (the nucleophile) and one that cannot, or is a more reactive electrophile.[3] Our target molecule can be disconnected at the α,β -double bond, revealing its two primary precursors: Benzaldehyde-d₅ and Acetone.



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This strategy is highly effective because benzaldehyde (and its deuterated analog) lacks α -hydrogens and cannot self-condense.[4][5] Acetone, with its six α -hydrogens, readily forms a nucleophilic enolate in the presence of a base.[6] The higher electrophilicity of the aldehyde carbonyl compared to the ketone carbonyl ensures that the acetone enolate will preferentially attack the benzaldehyde-d₅. [3]

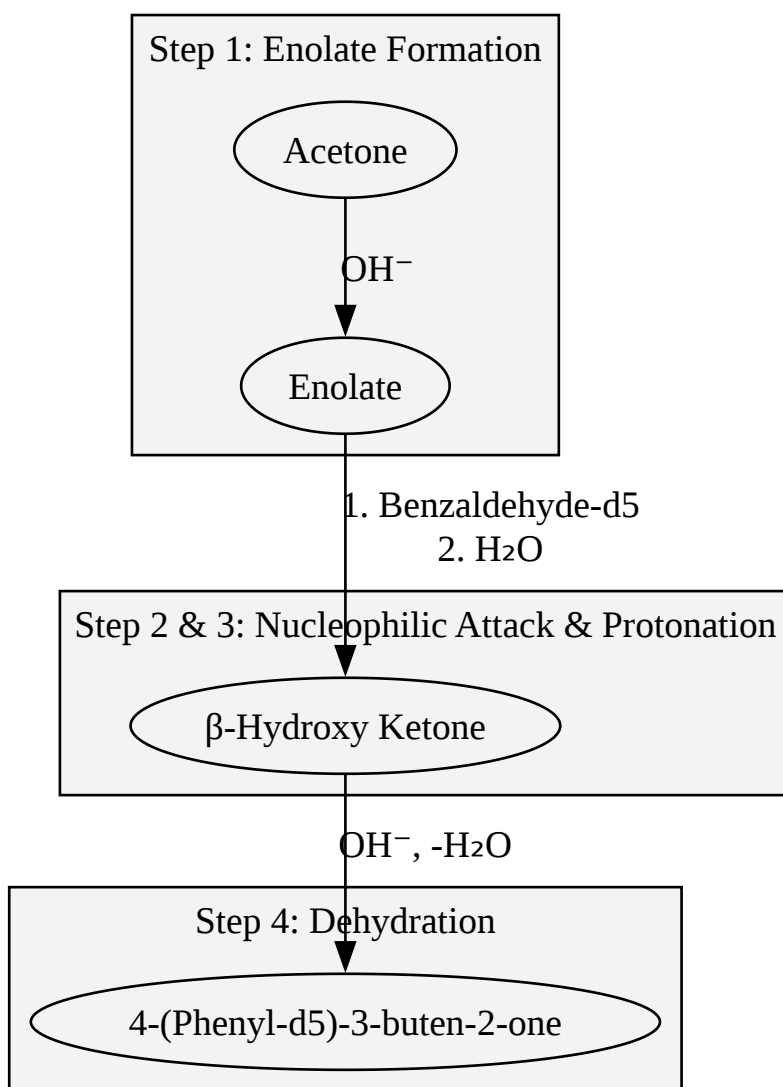
Core Synthesis: The Claisen-Schmidt Condensation

The Claisen-Schmidt condensation is a cornerstone of organic synthesis for forming α,β -unsaturated ketones.[7][8] The reaction proceeds through a well-understood mechanism

involving enolate formation, nucleophilic attack, and subsequent dehydration.

Mechanism of Action

- **Enolate Formation:** A base, typically sodium hydroxide (NaOH), abstracts an acidic α -hydrogen from acetone to form a resonance-stabilized enolate ion. This is the rate-determining step.
- **Nucleophilic Attack:** The nucleophilic enolate attacks the electrophilic carbonyl carbon of benzaldehyde-d₅, forming a deuterated β -alkoxide intermediate.
- **Protonation:** The alkoxide is protonated by a solvent molecule (e.g., water or ethanol) to yield a β -hydroxy ketone (aldol addition product).
- **Dehydration:** Under the basic reaction conditions, this intermediate is readily dehydrated. The base abstracts another α -hydrogen, forming an enolate which then eliminates a hydroxide ion to yield the final, highly conjugated and stable product, **4-(Phenyl-d₅)-3-buten-2-one**.^{[6][7]} This dehydration step is thermodynamically driven by the formation of an extended conjugated system involving the phenyl ring, the double bond, and the carbonyl group.^[5]



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Experimental Protocol

This protocol is designed for the synthesis of the mono-adduct product. Controlling the stoichiometry is critical to prevent the formation of the di-substituted byproduct, (1E, 4E)-1,5-bis(phenyl-d₅)penta-1,4-dien-3-one. Therefore, benzaldehyde-d₅ is used as the limiting reagent.

Materials and Reagents

Reagent	Formula	M.W. (g/mol)	Amount (mmol)	Mass/Volume	Molar Ratio	Source
Benzaldehyde-d5	C_6D_5CHO	111.15	10	1.11 g	1.0	
Acetone	CH_3COCH_3	58.08	20	1.16 g (1.47 mL)	2.0	Standard Reagent
Sodium Hydroxide	NaOH	40.00	11	0.44 g	1.1	Standard Reagent
Ethanol (95%)	C_2H_5OH	-	-	20 mL	Solvent	Standard Reagent
Deionized Water	H_2O	-	-	20 mL	Solvent	Standard Reagent

Step-by-Step Methodology

- Preparation of Base Solution: In a 100 mL Erlenmeyer flask, dissolve sodium hydroxide (0.44 g, 11 mmol) in deionized water (20 mL). Once dissolved, add 95% ethanol (20 mL) and stir to create a homogeneous solution. Cool the solution in an ice-water bath.
- Preparation of Reactant Solution: In a separate 50 mL beaker, dissolve benzaldehyde-d5 (1.11 g, 10 mmol) in acetone (1.47 mL, 20 mmol).
- Reaction Execution:
 - Place the flask containing the cooled NaOH solution on a magnetic stirrer.
 - Using a Pasteur pipette, add the benzaldehyde-d5/acetone solution dropwise to the stirring base solution over approximately 10-15 minutes. It is crucial to maintain a low temperature (0-5 °C) during the addition to control the reaction rate.
 - Scientist's Insight: A slow, controlled addition is key to maximizing the yield of the mono-substituted product. Adding the reactants too quickly can lead to localized warming and an increase in the formation of the di-substituted byproduct.

- Reaction Progression:
 - After the addition is complete, remove the flask from the ice bath and allow it to stir at room temperature for 2-3 hours.
 - A yellow precipitate of the product will form during this time.^[9] The reaction can be monitored by Thin Layer Chromatography (TLC) using a 4:1 hexanes:ethyl acetate eluent.
- Product Isolation:
 - Cool the reaction mixture in an ice bath for 15-20 minutes to ensure complete precipitation of the product.
 - Collect the solid yellow crystals by vacuum filtration using a Büchner funnel.
 - Wash the crystals with two portions of cold deionized water (2 x 15 mL) to remove any residual NaOH and other water-soluble impurities.
 - Finally, wash with a small portion of cold 50% ethanol-water (5-10 mL) to remove unreacted starting materials.
- Purification:
 - The crude product is often of high purity. However, for analytical purposes, recrystallization can be performed.
 - Transfer the solid to a clean Erlenmeyer flask and dissolve it in a minimum amount of hot 95% ethanol.
 - Allow the solution to cool slowly to room temperature, then place it in an ice bath to maximize crystal formation.
 - Collect the purified crystals by vacuum filtration, wash with a minimal amount of ice-cold ethanol, and dry in a vacuum oven or desiccator.

Characterization

The identity and purity of the synthesized **4-(Phenyl-d5)-3-buten-2-one** should be confirmed using standard analytical techniques:

- ^1H NMR: The spectrum should show signals corresponding to the vinylic protons and the methyl protons. The characteristic signals for aromatic protons will be absent.
- ^{13}C NMR: The spectrum will confirm the presence of the carbonyl carbon, the carbons of the double bond, the methyl carbon, and the deuterated phenyl carbons (which will show characteristic splitting due to C-D coupling).
- Mass Spectrometry (MS): This is crucial for confirming successful deuteration. The molecular ion peak should correspond to the mass of the deuterated product ($\text{C}_{10}\text{H}_5\text{D}_5\text{O}$, exact mass: 151.11 g/mol), which is 5 mass units higher than the non-deuterated analog.
- Melting Point: The melting point should be sharp and consistent with literature values for the non-deuterated compound (approx. 40-42 °C), as deuterium substitution typically has a minimal effect on melting point.

Conclusion

The Claisen-Schmidt condensation provides a reliable, scalable, and efficient pathway for the synthesis of **4-(Phenyl-d5)-3-buten-2-one** from commercially available or readily synthesized starting materials. The key to a successful synthesis lies in the careful control of reaction stoichiometry and temperature to favor the formation of the desired mono-condensation product. The resulting isotopically labeled chalcone serves as a vital tool for researchers in drug development and metabolic studies, enabling deeper insights into biological processes and the creation of potentially more robust therapeutic agents.

References

- Seebach, D., Erickson, B. W., & Singh, G. (n.d.). Synthesis of 1-Deuterioaldehydes. Benzaldehyde-1-d. The Journal of Organic Chemistry. Available at: [\[Link\]](#)
- Ötvös, S. B., et al. (2016). Continuous-Flow Synthesis of Deuterium-Labeled Antidiabetic Chalcones: Studies towards the Selective Deuteration of the Alkynone Core. Molecules, 21(3), 318. Available at: [\[Link\]](#)

- ResearchGate. (n.d.). The proposed synthesis of deuterium-labeled chalcones. Available at: [\[Link\]](#)
- Saleh, M. M., et al. (2022). Synthesis of Chalcones Derivatives and Their Biological Activities: A Review. *Molecules*, 27(15), 5012. Available at: [\[Link\]](#)
- Rovira, M. J., et al. (2017). Practical Synthesis of C-1 Deuterated Aldehydes Enabled by NHC Catalysis. *Journal of the American Chemical Society*, 139(29), 10112–10115. Available at: [\[Link\]](#)
- Ötvös, S. B., et al. (2016). Continuous-Flow Synthesis of Deuterium-Labeled Antidiabetic Chalcones: Studies towards the Selective Deuteration of the Alkynone Core. *Molecules*, 21(3), 318. Available at: [\[Link\]](#)
- Google Patents. (n.d.). WO2021045879A1 - Synthesis of deuterated aldehydes.
- ResearchGate. (n.d.). Deuterated products in the hydrogenation of benzaldehyde. Available at: [\[Link\]](#)
- Gaspar, B., Waser, J., & Carreira, E. M. (n.d.). Organic Syntheses Procedure. Available at: [\[Link\]](#)
- Google Patents. (n.d.). RU2482105C1 - Method of producing (e)-4-phenyl-3-buten-2-one.
- Google Patents. (n.d.). RU2481321C1 - Method of producing (e)-4-phenyl-3-buten-2-one.
- ResearchGate. (n.d.). Chalcone synthesis by continuous-flow deuteration. Available at: [\[Link\]](#)
- University of Colorado Boulder. (n.d.). Claisen-Schmidt Condensation. Available at: [\[Link\]](#)
- Wikipedia. (n.d.). Claisen–Schmidt condensation. Available at: [\[Link\]](#)
- Organic Syntheses. (n.d.). 5-Benzyl-4-methyl-2-aminothiazolium Hydrochloride. Available at: [\[Link\]](#)
- *Molecules*. (2022). Preparation of Deuterium Labeled Compounds by Pd/C-Al-D₂O Facilitated Selective H-D Exchange Reactions. Available at: [\[Link\]](#)

- Loba Chemie Pvt. Ltd. (n.d.). 4-PHENYL-3-BUTEN-2-ONE For Synthesis, 98%. Available at: [\[Link\]](#)
- Chemistry 211 Experiment 5. (2012). Available at: [\[Link\]](#)
- Quora. (2023). What is the product formed during cross aldol condensation of benzyldehyde and acetone?. Available at: [\[Link\]](#)
- University of Massachusetts. (n.d.). Dibenzalacetone by Aldol Condensation. Available at: [\[Link\]](#)
- PraxiLabs. (n.d.). Claisen Schmidt Reaction (Mixed Aldol Condensation). Available at: [\[Link\]](#)
- Google Patents. (n.d.). WO2017045648A1 - Preparation method for deuterated compound.
- University of Missouri–St. Louis. (n.d.). The Aldol Condensation: Synthesis of Dibenzalacetone. Available at: [\[Link\]](#)
- Pearson. (n.d.). Claisen-Schmidt Condensation: Videos & Practice Problems. Available at: [\[Link\]](#)
- Rahman, A. F. M. M., et al. (2012). A Facile Solvent Free Claisen-Schmidt Reaction: Synthesis of α,α' -bis-(Substituted-benzylidene)cycloalkanones and α,α' -bis-(Substituted-benzylidene)acetones. *Molecules*, 17(1), 571-583. Available at: [\[Link\]](#)
- ACS Medicinal Chemistry Letters. (2012). Synthesis of Deuterated Enaminones with High Isotopic Fidelity. Available at: [\[Link\]](#)
- Vang, Z. P. (2022). Exploring New Techniques For Precision Deuteration of Alkenes and Alkynes. Marquette University. Available at: [\[Link\]](#)
- European Patent Office. (n.d.). METHOD FOR PREPARING DEUTERATED DIPHENYLUREA - EP 2548867 A1. Available at: [\[Link\]](#)

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- [1. mdpi.com \[mdpi.com\]](#)
- [2. epublications.marquette.edu \[epublications.marquette.edu\]](#)
- [3. community.wvu.edu \[community.wvu.edu\]](#)
- [4. Claisen–Schmidt condensation - Wikipedia \[en.wikipedia.org\]](#)
- [5. Chemistry 211 Experiment 5 \[home.miracosta.edu\]](#)
- [6. web.mnstate.edu \[web.mnstate.edu\]](#)
- [7. praxilabs.com \[praxilabs.com\]](#)
- [8. A Facile Solvent Free Claisen-Schmidt Reaction: Synthesis of \$\alpha,\alpha'\$ -bis-\(Substituted-benzylidene\)cycloalkanones and \$\alpha,\alpha'\$ -bis-\(Substituted-alkylidene\)cycloalkanones - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [9. Article | ChemSpider Synthetic Pages \[cssp.chemspider.com\]](#)
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